

2-(2-Chloroethoxy)acetyl Chloride suppliers and purity

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Compound of Interest

Compound Name: 2-(2-Chloroethoxy)acetyl Chloride

CAS No.: 39229-33-9

Cat. No.: B140004

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An In-depth Technical Guide to **2-(2-Chloroethoxy)acetyl Chloride**: Supplier Landscape, Purity Assessment, and Best Practices for Researchers

In the realm of synthetic chemistry and drug development, the integrity of starting materials is a cornerstone of reproducible and reliable results. **2-(2-Chloroethoxy)acetyl chloride**, a bifunctional molecule, serves as a critical building block in the synthesis of a wide array of compounds, including pharmaceuticals and other specialty chemicals. This guide offers a comprehensive overview for researchers, scientists, and drug development professionals on navigating the supplier landscape, understanding purity specifications, and implementing best practices for the handling and quality control of this important reagent.

Supplier Landscape and Purity Offerings

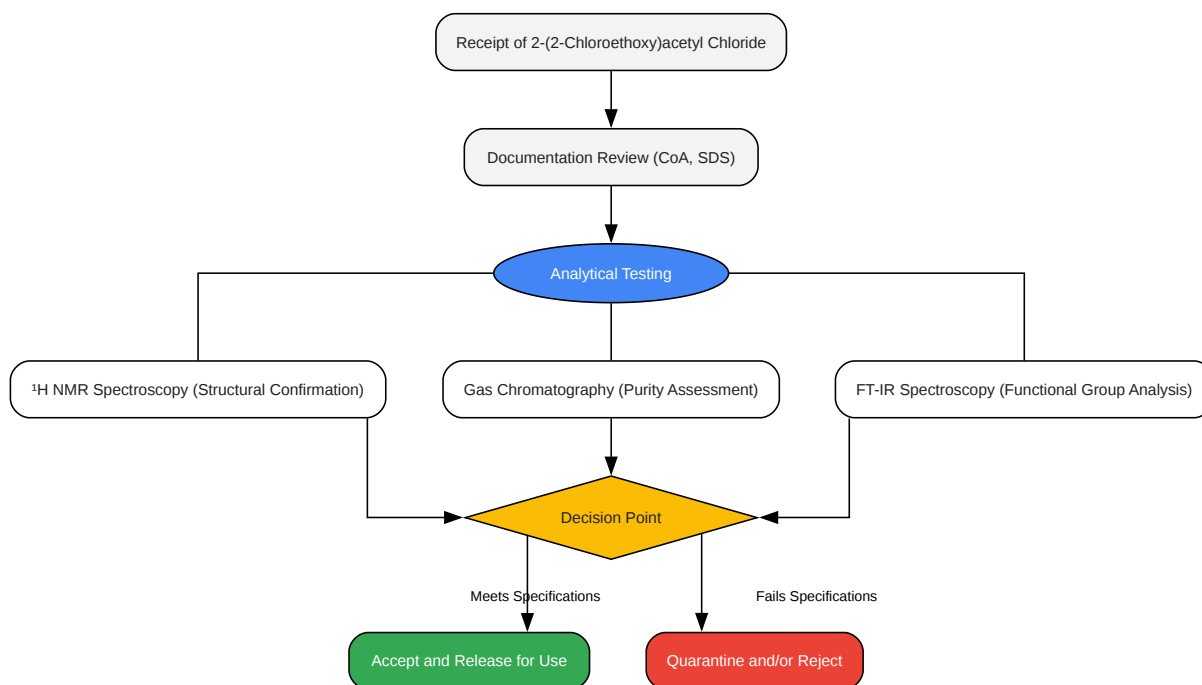
A variety of chemical suppliers provide **2-(2-Chloroethoxy)acetyl chloride**, often with differing purity grades and documentation. The selection of a suitable supplier is a critical first step that can significantly impact the outcome of a synthesis. Below is a comparative table of several well-known suppliers.

Supplier	Example Product Number	Stated Purity	Analytical Method
Sigma-Aldrich (Merck)	C28305	97%	Not specified on product page
Thermo Fisher Scientific (Alfa Aesar)	H26199	97%	Not specified on product page
TCI (Tokyo Chemical Industry)	C1383	>98.0%	Gas Chromatography (GC)
BLDpharm	BD137060	98%	Not specified on product page
Santa Cruz Biotechnology	sc-239433	Not specified	For research use only

It is imperative for researchers to scrutinize the Certificate of Analysis (CoA) from any supplier, which provides lot-specific data on purity and the methods used for its determination. The presence of impurities can lead to side reactions, lower yields, and complications in the purification of the final product.

Purity Assessment and Quality Control

While suppliers provide a stated purity, independent verification is often a necessary step in a rigorous research or development setting. A comprehensive quality control workflow ensures that the reagent meets the standards required for the intended application.



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Figure 1: Quality Control Workflow for 2-(2-Chloroethoxy)acetyl Chloride.

Experimental Protocol: Purity Determination by Gas Chromatography (GC)

Objective: To quantitatively determine the purity of 2-(2-Chloroethoxy)acetyl chloride and identify any volatile impurities.

Methodology:

- **Sample Preparation:** Due to the reactivity of the acetyl chloride moiety with protic solvents, derivatization is often necessary. A common method is to esterify the sample with a dry alcohol (e.g., methanol or ethanol) in the presence of a non-nucleophilic base (e.g., pyridine) to form the corresponding stable ester.
- **Standard Preparation:** Prepare a standard of the derivatized product of known concentration.
- **GC Conditions:**
 - **Column:** A non-polar capillary column (e.g., DB-1 or DB-5) is suitable.
 - **Injector:** Split/splitless injector, with a temperature of 250 °C.
 - **Oven Program:** An initial temperature of 60 °C, held for 2 minutes, followed by a ramp of 10 °C/min to 280 °C.
 - **Detector:** Flame Ionization Detector (FID) at 300 °C.
- **Analysis:** Inject both the derivatized sample and the standard. Purity is determined by comparing the peak area of the derivatized product in the sample to the total peak area (area percent method) or by using the standard for quantitative analysis.

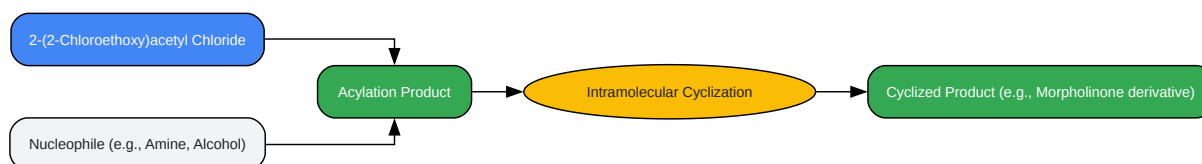
Handling, Storage, and Safety

2-(2-Chloroethoxy)acetyl chloride is a corrosive and moisture-sensitive liquid. Proper handling and storage procedures are essential to maintain its quality and to ensure the safety of laboratory personnel.

- **Handling:** Always handle this reagent in a well-ventilated fume hood. Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, is mandatory. Avoid inhalation of vapors and contact with skin and eyes.
- **Storage:** Store in a tightly sealed container, preferably under an inert atmosphere (e.g., nitrogen or argon), to prevent hydrolysis. It should be stored in a cool, dry place away from incompatible materials such as water, alcohols, and strong bases.

Synthetic Applications and Mechanistic Considerations

The utility of **2-(2-Chloroethoxy)acetyl chloride** in synthesis stems from its two reactive sites: the acyl chloride and the alkyl chloride. This allows for a variety of transformations, including acylation and alkylation reactions.



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Figure 2: General reaction pathway involving **2-(2-Chloroethoxy)acetyl chloride**.

The acyl chloride is highly electrophilic and will readily react with nucleophiles such as amines and alcohols to form amides and esters, respectively. The chloroethoxy moiety can subsequently be used in further synthetic steps, for instance, in intramolecular cyclization reactions to form heterocyclic structures like morpholinones.

References

- Thermo Fisher Scientific. **2-(2-Chloroethoxy)acetyl chloride** Product Page. [[Link](#)]
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